

Methyl Tridecanoate: Standard Specifications & Methods

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Compound Focus: Methyl tridecanoate

CAS No.: 1731-88-0

Cat. No.: S599513

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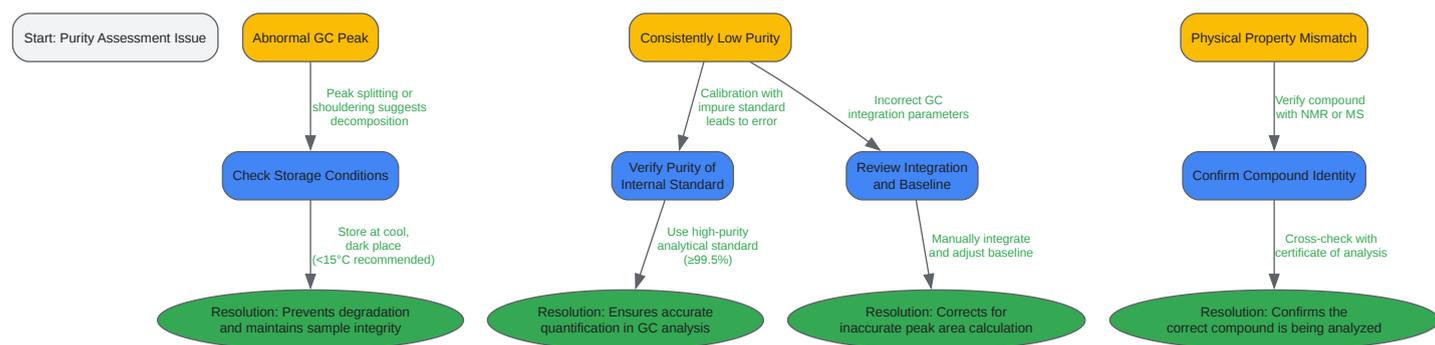
The table below summarizes the key physical properties and typical purity specifications for **Methyl Tridecanoate** from several commercial suppliers and research contexts. This data serves as a benchmark for your own assessments.

Property / Specification	Details & Typical Values
CAS Number	1731-88-0 [1] [2] [3]
Molecular Formula	C ₁₄ H ₂₈ O ₂ [1] [2] [3]
Molecular Weight	228.37 g/mol [1] [2] [3]
Purity (GC)	>98.0% [1], >99% [2], ≥99.5% (as an analytical standard) [4]
Physical State	Colorless to almost colorless clear liquid [1]
Boiling Point	163 °C [1]; 131 °C at 4 mmHg [4]; 289.6 °C at 760 mmHg [3]
Melting Point	5.5 °C [3] [4]; 7 °C [1]
Density	0.87 (Specific Gravity, 20/20) [1]; 0.864 g/mL at 25 °C [4]
Refractive Index	1.435 [1] [4]

Property / Specification	Details & Typical Values
Primary Analysis Method	Gas Chromatography (GC) [1] [2] [5]
Secondary Analysis Method	HPLC [4], NMR (for structure confirmation) [1]

Purity Assessment Troubleshooting Guide

This guide addresses common problems encountered during the purity analysis of **Methyl Tridecanoate**.



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Troubleshooting Flow for Purity Assessment

Experimental Protocol: Using Methyl Tridecanoate as an Internal Standard

A primary use of high-purity **Methyl Tridecanoate** is as an **internal standard (IS)** in the gas chromatographic (GC) analysis of fatty acids, particularly in complex biological or food chemistry samples.

[5] [4]. Here is a detailed methodology:

- **1. Principle:** A known, precise amount of the IS is added to the sample at the beginning of the analysis. The IS accounts for losses during sample preparation and variations in instrument response. By comparing the peak area of the target analytes to the peak area of the IS, their original concentrations can be accurately determined.
- **2. Application Example:** In a study analyzing thermoxidized lipids, **Methyl Tridecanoate** (C13:0) and Methyl Pentadecanoate (C15:0) were added as internal standards to a solution of methyl linoleate that had been heated. The recovery of various short-chain oxidation products was then quantified relative to these internal standards [5].
- **3. Procedure:**
 - **Preparation:** Obtain **Methyl Tridecanoate** with a certified high purity (e.g., ≥99.5%) [4].
 - **Weighing:** Accurately weigh a precise amount of **Methyl Tridecanoate**.
 - **Spiking:** Add this known quantity to your sample matrix (e.g., lipid extract, oil) **before** any derivatization or extraction steps.
 - **Sample Workup:** Proceed with your standard sample preparation protocol (e.g., derivatization, extraction).
 - **GC Analysis:** Inject the prepared sample into the GC system.
 - **Calculation:** Calculate the concentration of your target analytes using the ratio of their peak areas to the peak area of the **Methyl Tridecanoate** IS, adjusted for the known weight added.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for Methyl Tridecanoate to maintain its purity? While it can be stored at room temperature, suppliers often recommend storing it in a **cool and dark place (e.g., <15°C)** to ensure long-term stability and prevent degradation [1]. Some protocols store it at -20°C for long-term preservation (over several years) [6].

Q2: My GC analysis shows a purity lower than the supplier's CoA. What could be wrong? First, verify the **purity of your internal standard**, as an impure standard will lead to inaccurate quantification [5]. Second, review your **GC integration parameters**; incorrect baseline setting or peak detection thresholds can underestimate the main peak's area. Manually reintegrate the chromatogram to confirm.

Q3: Besides GC, what other techniques can be used to confirm the structure and purity?

- **NMR Spectroscopy:** Used to confirm the molecular structure and identity of the compound, as noted on supplier specifications [1].

- **Mass Spectrometry (MS):** Coupled with GC or LC, MS can confirm the molecular weight and identify potential impurities based on their mass fragments [7] [5].
- **HPLC:** Suitable for analysis, especially if the compound is thermolabile or if specific HPLC methods are required [4].

Q4: What are the main industrial applications of Methyl Tridecanoate? It is used as an intermediate in chemical synthesis for **lubricants, surfactants, and flavoring agents**. Its bio-based and biodegradable properties also make it suitable for **cosmetics** (as a skin-conditioning agent) and **pharmaceuticals** [8].

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